

A Comparative Study of 4'-Cyclohexylacetophenone and Other Para-Substituted Acetophenones

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Compound of Interest

Compound Name: 1-(4-Cyclohexylphenyl)ethanone

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This guide provides a detailed comparative analysis of 4'-cyclohexylacetophenone alongside other para-substituted acetophenones, namely 4'-methylacetophenone, 4'-methoxyacetophenone, 4'-chloroacetophenone, and 4'-nitroacetophenone. The objective is to offer a comprehensive overview of their physicochemical properties, synthesis, reactivity, and biological activities, supported by experimental data to aid in research and development.

Physicochemical Properties

The nature of the para-substituent on the acetophenone scaffold significantly influences its physical and chemical characteristics. A summary of key physicochemical properties is presented in Table 1. The bulky, non-polar cyclohexyl group in 4'-cyclohexylacetophenone results in a higher melting point and boiling point compared to smaller or more polar substituents.

Compound	Para-Substituent	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Solubility in Water
4'-Cyclohexylacetophenone	-C ₆ H ₁₁	C ₁₄ H ₁₈ O	202.29[1]	68-70[1][2]	179-181 (at 14 mmHg)	6.228 mg/L (estimated) [3]
4'-Methylacetophenone	-CH ₃	C ₉ H ₁₀ O	134.18	22-24[4][5]	226[4][5]	0.37 g/L (at 15 °C)[4]
4'-Methoxyacetophenone	-OCH ₃	C ₉ H ₁₀ O ₂	150.17[6]	36-38[7][8][9]	152-154 (at 26 mmHg) [7][9]	2.474 g/L (at 20 °C) [7][9]
4'-Chloroacetophenone	-Cl	C ₈ H ₇ ClO	154.59[10]	14-18[10][11][12]	232[10][11][12]	Sparingly soluble[13]
4'-Nitroacetophenone	-NO ₂	C ₈ H ₇ NO ₃	165.15[14][15]	75-78[15][16][17]	202[15][16]	Insoluble[14][15][16]

Synthesis and Reactivity

The primary method for synthesizing para-substituted acetophenones is the Friedel-Crafts acylation. This electrophilic aromatic substitution reaction involves the acylation of a substituted benzene with an acyl halide or anhydride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).

General Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Substituted benzene (e.g., cyclohexylbenzene, toluene, anisole, chlorobenzene, nitrobenzene)

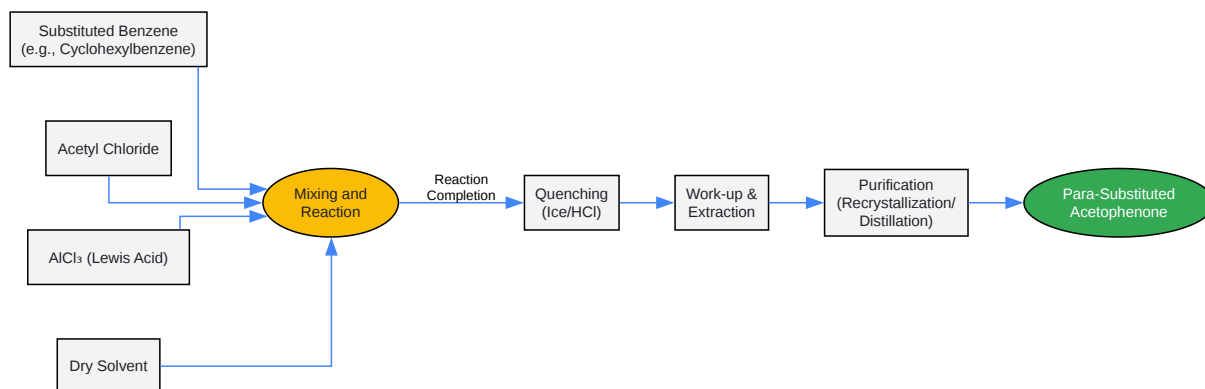
- Acetyl chloride or acetic anhydride
- Anhydrous aluminum chloride (AlCl_3)
- Dry, non-polar solvent (e.g., carbon disulfide, dichloromethane)
- Hydrochloric acid (HCl)
- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

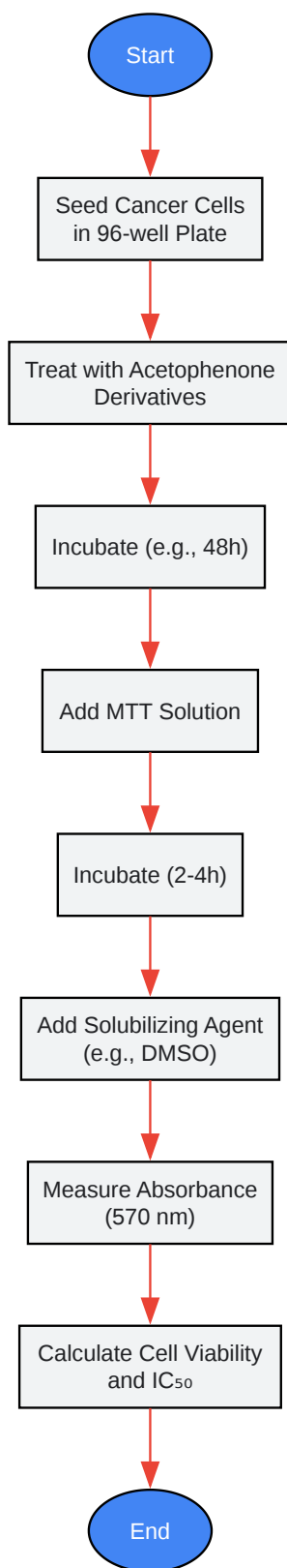
Procedure:

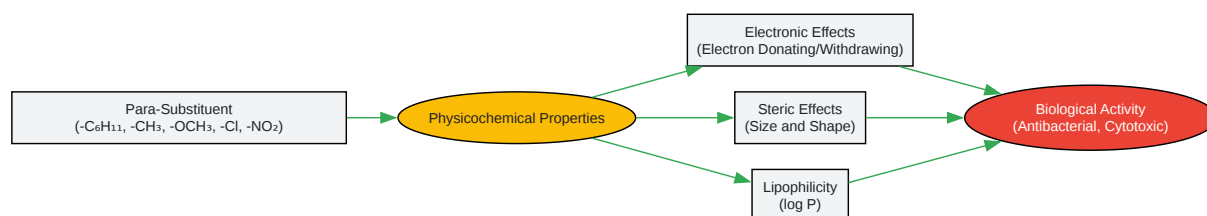
- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, the substituted benzene is dissolved in the dry solvent.
- Anhydrous AlCl_3 is added to the stirred solution.
- Acetyl chloride is added dropwise from the dropping funnel. The reaction is often exothermic and may require cooling to maintain a controlled temperature.
- After the addition is complete, the reaction mixture is stirred at room temperature or heated under reflux for a specified time to ensure the completion of the reaction.[\[18\]](#)
- The reaction is quenched by carefully pouring the mixture over crushed ice and concentrated HCl .
- The organic layer is separated, washed with water, a dilute solution of NaHCO_3 , and again with water.
- The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4), and the solvent is removed by rotary evaporation.
- The crude product is purified by recrystallization or distillation under reduced pressure.

The reactivity of the substituted benzene in Friedel-Crafts acylation is influenced by the nature of the para-substituent. Electron-donating groups (e.g., $-\text{CH}_3$, $-\text{OCH}_3$) activate the aromatic

ring, increasing the reaction rate, while electron-withdrawing groups (e.g., -NO₂) deactivate the ring, making the reaction slower. The bulky cyclohexyl group is weakly activating.







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References

1. 4-CYCLOHEXYLACETOPHENONE | CAS#:18594-05-3 | Chemsrce [chemsrc.com]
2. 4'-CYCLOHEXYLACETOPHENONE | 18594-05-3 [amp.chemicalbook.com]
3. 4-cyclohexyl acetophenone, 18594-05-3 [thegoodscentcompany.com]
4. 4'-Methylacetophenone CAS#: 122-00-9 [m.chemicalbook.com]
5. 4'-Methylacetophenone | 122-00-9 [chemicalbook.com]
6. 4'-Methoxyacetophenone | $C_9H_{10}O_2$ | CID 7476 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. chembk.com [chembk.com]
8. sigmaaldrich.com [sigmaaldrich.com]
9. 4'-甲氧基苯乙酮 99% | Sigma-Aldrich [sigmaaldrich.com]
10. 4 -Chloroacetophenone 97 99-91-2 [sigmaaldrich.com]
11. 4'-Chloroacetophenone | 99-91-2 [chemicalbook.com]
12. 4'-Chloroacetophenone CAS#: 99-91-2 [m.chemicalbook.com]
13. guidechem.com [guidechem.com]
14. solubilityofthings.com [solubilityofthings.com]

- 15. 4-Nitroacetophenone | 100-19-6 [chemicalbook.com]
- 16. 4-Nitroacetophenone CAS#: 100-19-6 [m.chemicalbook.com]
- 17. 4-Nitroacetophenone | CAS#:100-19-6 | Chemsrsc [chemsrc.com]
- 18. chemguide.co.uk [chemguide.co.uk]
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